

An In-depth Technical Guide to (-)-Haloxyfop: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Haloxyfop

Cat. No.: B1260610

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Executive Summary

Haloxyfop is a selective post-emergence herbicide belonging to the aryloxyphenoxypropionate class, utilized for the control of annual and perennial grass weeds in broadleaf crops. As a chiral compound, it exists as two enantiomers: (R)-haloxyfop and (S)-haloxyfop. The herbicidal activity is almost exclusively attributed to the (R)-enantiomer, also known as haloxyfop-P, which is a potent inhibitor of acetyl-CoA carboxylase (ACCase) in susceptible grass species. This technical guide focuses on the chemical structure and properties of **(-)-Haloxyfop**, which has been identified as the (S)-enantiomer. While significantly less herbicidally active than its (R)-(+)-counterpart, understanding the properties and fate of the (S)-enantiomer is crucial for comprehensive environmental risk assessment and metabolic studies, particularly due to its potential for stereoinversion to the active (R)-form in certain biological systems.

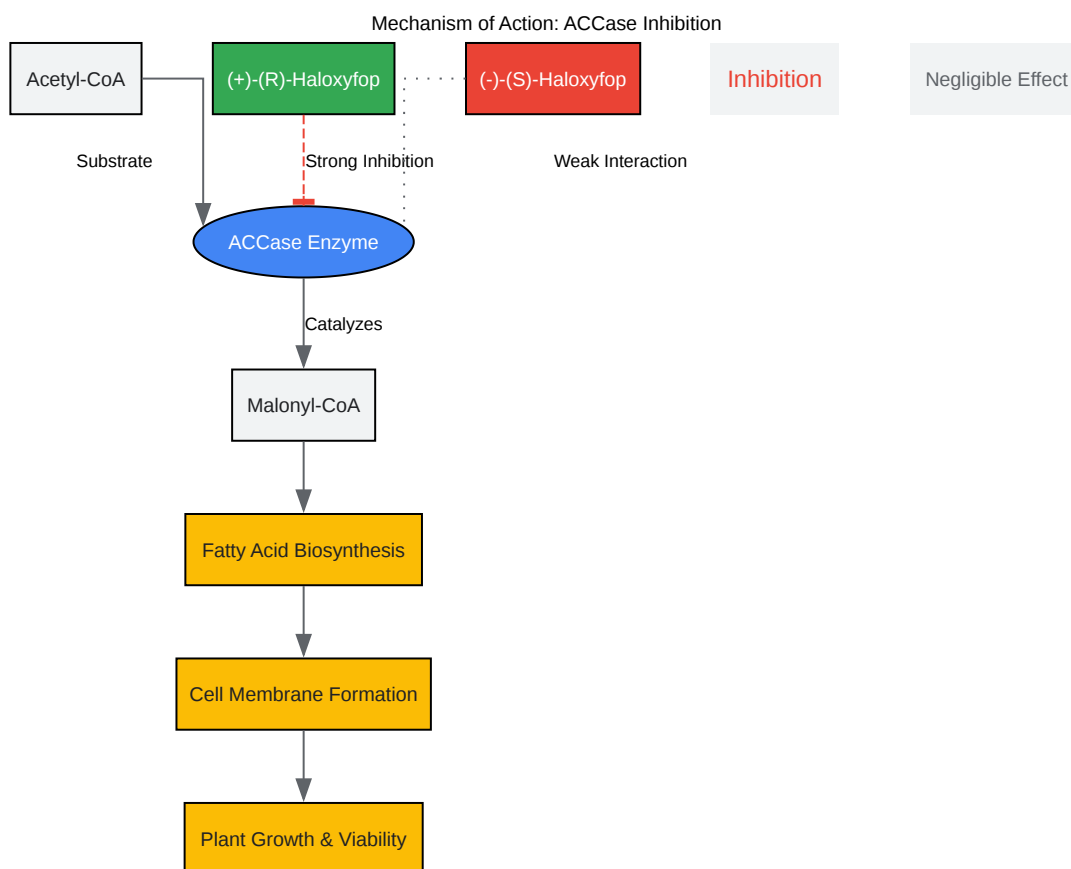
Chemical Structure and Identification

(-)-Haloxyfop is the levorotatory enantiomer of haloxyfop, corresponding to the (S) configuration at the chiral center of the propanoic acid moiety.

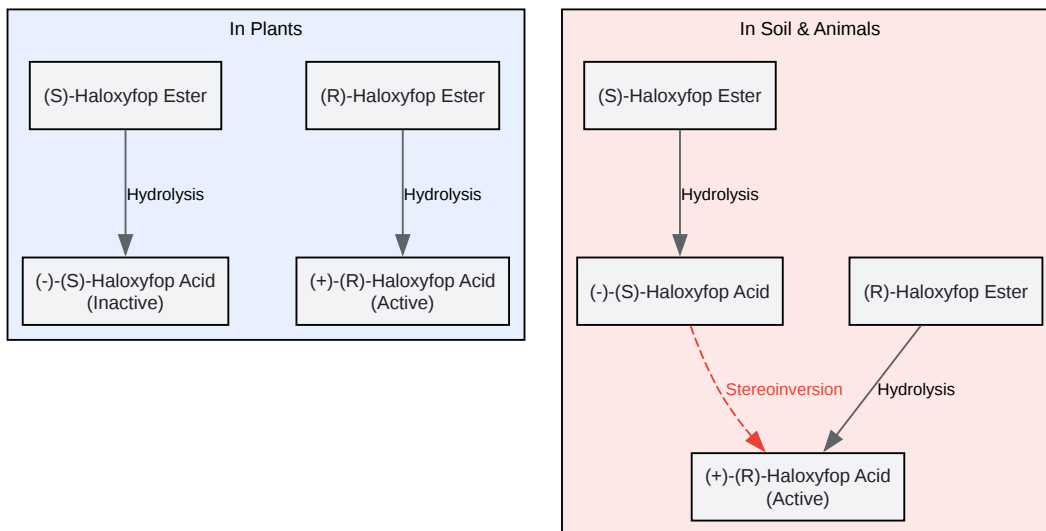
- IUPAC Name: (2S)-2-[4-[[3-chloro-5-(trifluoromethyl)-2-pyridinyl]oxy]phenoxy]propanoic acid[1]
- Synonyms: (S)-Haloxyfop, (S)-**(-)-Haloxyfop**[1]

- CAS Number: 95977-27-8[1]
- Chemical Formula: $C_{15}H_{11}ClF_3NO_4$
- Molecular Weight: 361.70 g/mol [2]

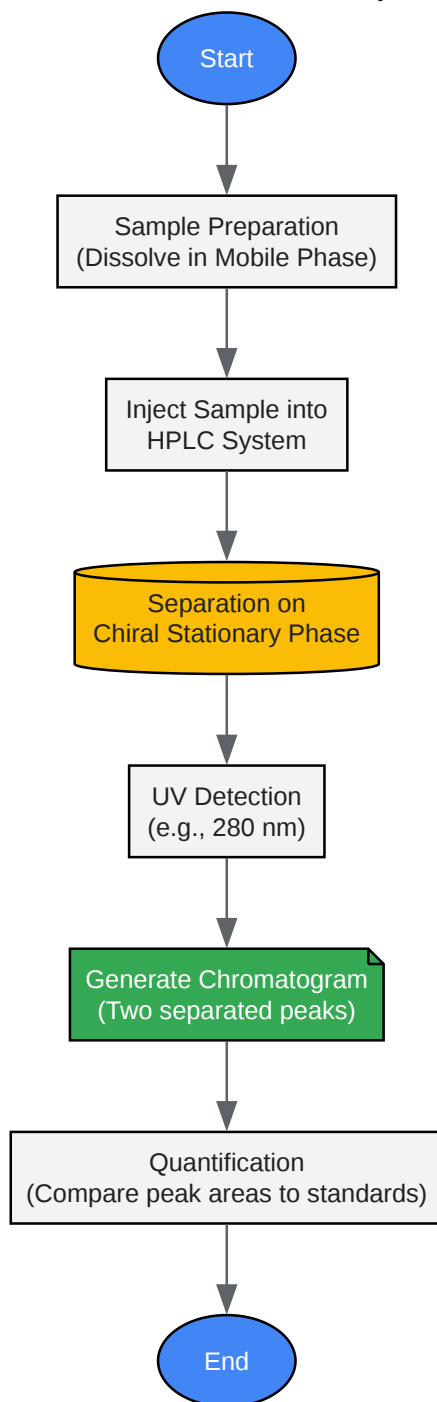
Chemical Structure:



Metabolic Fate and Stereoconversion of Haloxyfop Esters



Workflow for Chiral HPLC Analysis

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References

- 1. (-)-Haloxypop | C₁₅H₁₁ClF₃NO₄ | CID 22848362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Haloxypop | C₁₅H₁₁ClF₃NO₄ | CID 50895 - PubChem [pubchem.ncbi.nlm.nih.gov]
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